

Handling and storage procedures for 1,2-Di-tert-butylbenzene

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Compound of Interest

Compound Name: 1,2-Di-tert-butylbenzene

Cat. No.: B1330373

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Application Notes and Protocols: 1,2-Di-tert-butylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1,2-Di-tert-butylbenzene**. The following protocols and data are intended to ensure the safety of laboratory personnel and the integrity of the chemical.

Physicochemical Data

A summary of the key physical and chemical properties of **1,2-Di-tert-butylbenzene** is presented in the table below. This data is essential for understanding the substance's behavior and for implementing appropriate safety measures.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₂	[1][2][3]
Molecular Weight	190.32 g/mol	[1][2][3]
CAS Number	1012-76-6	[1][2][3]
Appearance	Colorless liquid	[4]
Boiling Point	224 °C (decomposes)	[5]
Melting Point	75 °C	[5]
Water Solubility	11 mg/L	[5]
Log P (octanol-water)	3.410	[5]

Safety and Handling Protocols

Adherence to the following protocols is mandatory to minimize risks associated with the handling of **1,2-Di-tert-butylbenzene**.

2.1. Personal Protective Equipment (PPE)

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[6] Nitrile rubber gloves are a suitable option.
- **Body Protection:** Wear appropriate protective clothing to prevent skin exposure.[6] A lab coat is required.
- **Respiratory Protection:** Use in a well-ventilated area. If ventilation is inadequate, a respirator must be used.[6]

2.2. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][7]

- Avoid contact with skin and eyes.[1]
- Avoid formation of dust and aerosols.[1]
- Wash hands thoroughly after handling.[6]
- Keep the container tightly closed when not in use.[6]
- Avoid ingestion and inhalation.[6]

2.3. First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[8]
- In Case of Eye Contact: Flush eyes with water as a precaution.[8]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

Storage and Disposal Protocols

Proper storage and disposal are crucial for maintaining the chemical's stability and for environmental safety.

3.1. Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep the container tightly closed.[1][6]
- Store away from incompatible substances, such as strong oxidizing agents.[6]

3.2. Incompatible Materials

- Strong oxidizing agents.[6]

3.3. Hazardous Decomposition Products

- Under fire conditions, hazardous decomposition products may include carbon monoxide and carbon dioxide.[6][9]

3.4. Disposal

- Dispose of contents and container to an approved waste disposal plant.
- Do not let the product enter drains.[1]

Emergency Procedures

4.1. Accidental Release Measures

- Use personal protective equipment.[1]
- Avoid breathing vapors, mist, or gas.[1]
- Ensure adequate ventilation.[1]
- Prevent further leakage or spillage if safe to do so.[1]
- Do not let the product enter drains.[1]
- Pick up and arrange disposal. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][8]
- Special Hazards: No specific data available for **1,2-Di-tert-butylbenzene**. For related compounds, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[6]

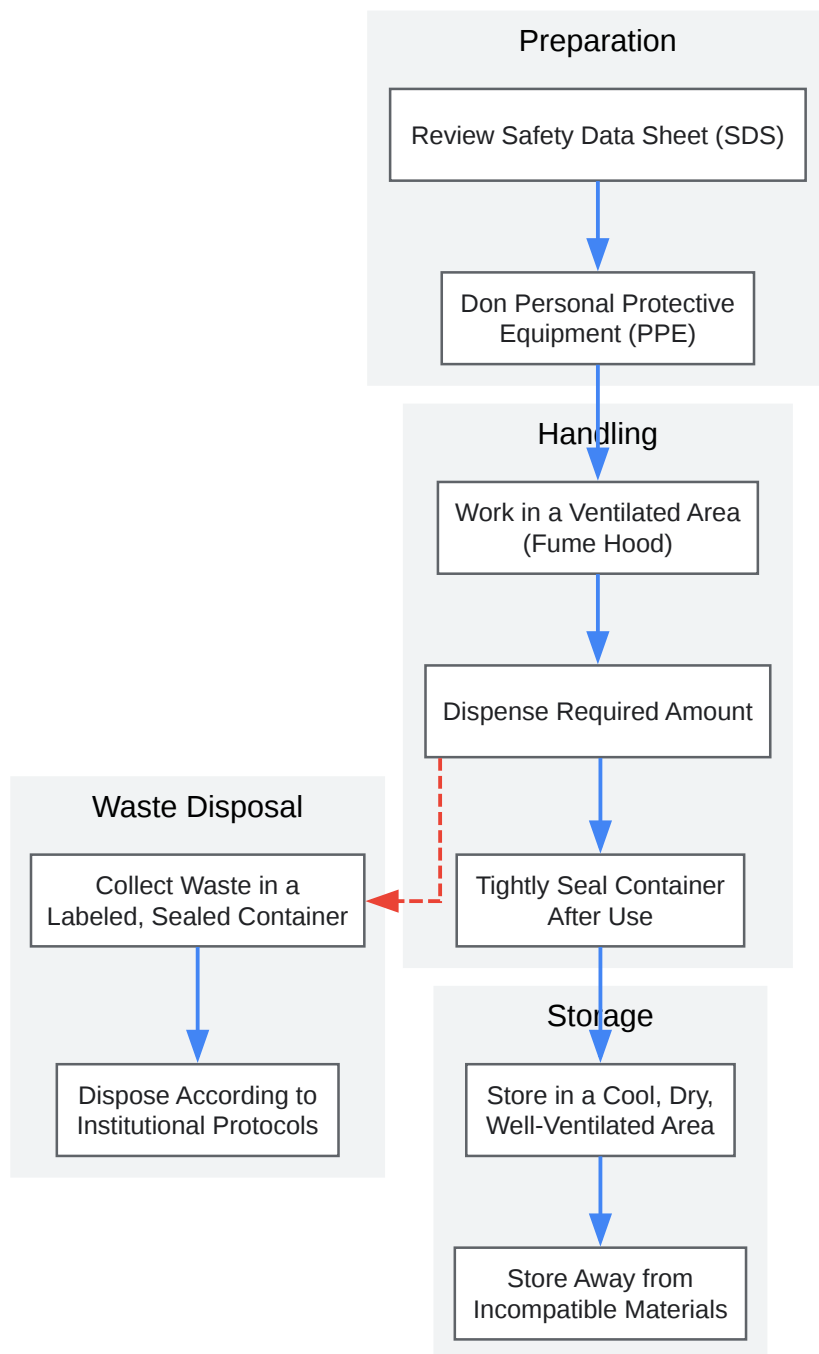
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

[1][8]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling and using **1,2-Di-tert-butylbenzene** in a research setting.

Handling and Storage Workflow for 1,2-Di-tert-butylbenzene



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Caption: Workflow for safe handling and storage.

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